

Application Note: LC-MS/MS Method for Carvedilol Quantification in Plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carvedilol*

Cat. No.: *B1668581*

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This application note is intended for researchers, scientists, and drug development professionals. It outlines a complete protocol for the sample preparation, chromatographic separation, and mass spectrometric detection of Carvedilol in plasma.

Experimental Protocols

A simple and rapid protein precipitation method is employed for sample preparation, followed by analysis using a reversed-phase LC-MS/MS system.

1. Materials and Reagents

- Carvedilol reference standard ($\geq 98\%$ purity)
- Carvedilol-d5 (internal standard, IS)
- LC-MS grade acetonitrile and methanol
- Formic acid ($\geq 98\%$ purity)
- Ammonium acetate ($\geq 98\%$ purity)
- Control human plasma (K2-EDTA)
- Deionized water

2. Preparation of Stock and Working Solutions

- **Stock Solutions (1 mg/mL):** Prepare primary stock solutions of Carvedilol and Carvedilol-d5 by dissolving the accurately weighed compounds in methanol.
- **Working Solutions:** Prepare serial dilutions of the Carvedilol stock solution with a 50:50 mixture of methanol and water to create working standards for the calibration curve and quality control (QC) samples.[\[1\]](#)
- **Internal Standard (IS) Working Solution (10 ng/mL):** Dilute the Carvedilol-d5 stock solution with methanol to achieve a final concentration of 10 ng/mL.

3. Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of the plasma sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 20 μ L of the IS working solution (10 ng/mL) and vortex briefly.
- Add 300 μ L of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.[\[1\]](#)
- Transfer 200 μ L of the supernatant to a clean autosampler vial.
- Inject 5 μ L of the extract into the LC-MS/MS system.[\[2\]](#)

LC-MS/MS Conditions

The following table summarizes the liquid chromatography and mass spectrometry parameters for the analysis of Carvedilol.

Parameter	Condition
Liquid Chromatography	
HPLC System	Agilent 1200 Series or equivalent
Column	Zorbax SB-C18, 100 mm × 3.0 mm, 3.5 µm[3] or Restek Ultra II Biphenyl[4]
Mobile Phase	A: 0.1% Formic acid in waterB: Acetonitrile
Flow Rate	0.3 mL/min[4]
Column Temperature	40°C
Injection Volume	5 µL[2]
Elution	Isocratic or Gradient (e.g., 66% Acetonitrile)[3]
Mass Spectrometry	
Mass Spectrometer	AB Sciex API 5500 or equivalent triple quadrupole mass spectrometer[2][4]
Ionization Mode	Electrospray Ionization (ESI), Positive[2][4]
MRM Transitions	Carvedilol: 407.1 → 100.1[2]Carvedilol-d5 (IS): 412.2 → 105.1[2]
Ion Spray Voltage	5500 V[2]
Source Temperature	500°C[2]
Collision Gas	Medium[2][4]
Nebulizer Gas (GS1)	55 psi[2][4]
Turbo Gas (GS2)	55 psi[2][4]
Curtain Gas (CUR)	30 psi[2][4]

Quantitative Data Summary

The performance of the LC-MS/MS method for Carvedilol quantification is summarized in the table below, with data compiled from various validated methods.

Parameter	Result
Linearity Range	0.2 - 200 ng/mL[4]
Correlation Coefficient (r ²)	> 0.995[3]
Lower Limit of Quantification (LLOQ)	0.2 ng/mL[4]
Accuracy & Precision (Inter- and Intra-day)	
LLOQ QC	Within ± 20% of nominal value
Low, Medium, High QC	Within ± 15% of nominal value
Recovery	
Carvedilol	~73%[4]
Internal Standard (Carvedilol-d5)	Consistent across concentration levels
Matrix Effect	No significant matrix effects observed[4]

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the LC-MS/MS quantification of Carvedilol in plasma.



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Caption: Workflow for Carvedilol quantification in plasma.

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